

Application Notes and Protocols for A-800141

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Compound of Interest

Compound Name: A-800141
Cat. No.: B12997478

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Introduction

A-800141 is a potent and selective, orally active inhibitor of Methionine Aminopeptidase 2 (MetAP2).^{[1][2][3]} With an IC₅₀ value of 12 nM for MetAP2, it demonstrates significantly weaker activity against MetAP1 (IC₅₀: 36 μM), highlighting its selectivity.^{[1][2]} This compound has garnered interest in the scientific community for its antiangiogenic and anticancer properties, which have been observed in various xenograft tumor models. The inhibition of MetAP2 by **A-800141** disrupts the post-translational modification of nascent proteins, a critical process for cell proliferation and angiogenesis, making it a valuable tool for research in oncology and related fields.

Physicochemical Properties

A summary of the known physicochemical properties of **A-800141** is presented in the table below.

Property	Value	Reference
Molecular Formula	C19H25N3O4	
Molecular Weight	359.42 g/mol	
CAS Number	681245-85-2	
Appearance	Solid	
IC50 (MetAP2)	12 nM	
IC50 (MetAP1)	36 μ M	

Solubility

Quantitative data on the solubility of **A-800141** in common laboratory solvents is crucial for the preparation of stock solutions and experimental assays. The following table summarizes the available solubility information.

Solvent	Solubility	Notes
DMSO	≥ 106 mg/mL (≥ 294.9 mM)	Use fresh, anhydrous DMSO as it is hygroscopic and absorbed moisture can reduce solubility.
Ethanol	~ 25 mg/mL	
Water	Insoluble	

It is always recommended to perform a small-scale solubility test before preparing large quantities of stock solutions.

Preparation of A-800141

As of the latest available information, a detailed, publicly accessible, step-by-step synthesis protocol for **A-800141** is not available in the scientific literature or patent databases. For research purposes, **A-800141** is typically procured from commercial chemical suppliers.

Protocol for Preparation of Stock Solutions

This protocol outlines the steps for preparing stock solutions of **A-800141** for in vitro and in vivo studies.

Materials:

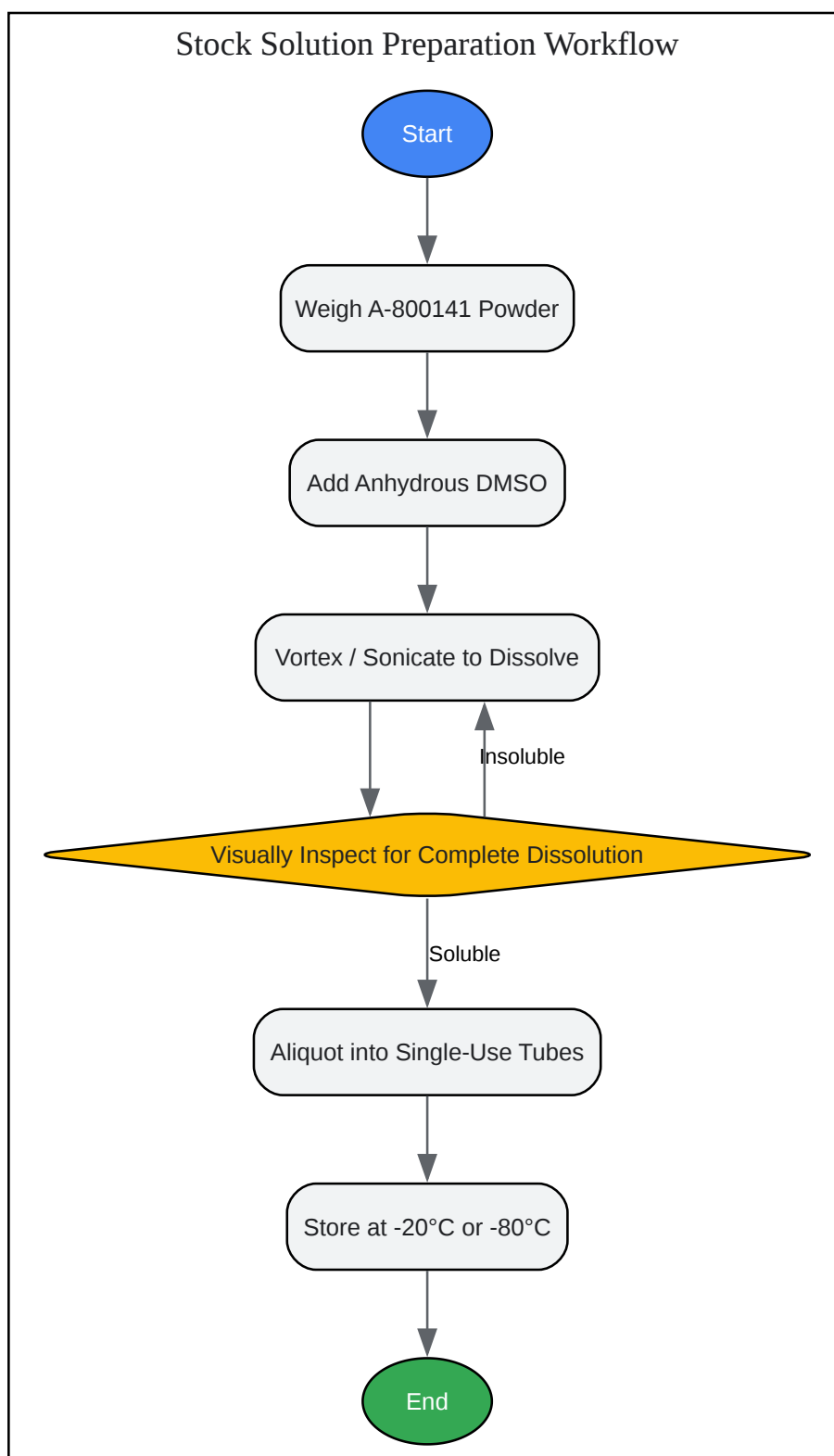
- **A-800141** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes
- Vortex mixer
- (Optional) Sonicator

Procedure:

- **Determine the Desired Concentration and Volume:** Calculate the required mass of **A-800141** based on the desired stock concentration (e.g., 10 mM, 50 mM) and final volume.
- **Weighing:** Carefully weigh the calculated amount of **A-800141** powder in a sterile microcentrifuge tube or vial.
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the tube containing the **A-800141** powder.
- **Dissolution:**
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonicate the solution for 5-10 minutes in a water bath.
 - Visually inspect the solution to ensure there are no visible particles.

- Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the stock solutions at -20°C or -80°C for long-term stability.

Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **A-800141** stock solutions.

Mechanism of Action and Signaling Pathway

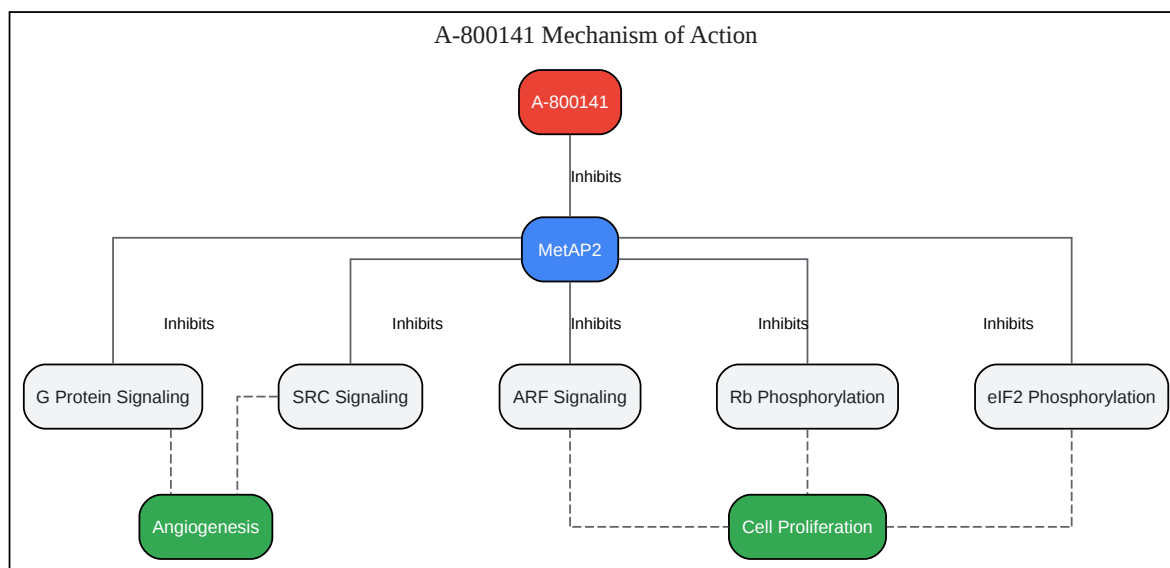
A-800141 exerts its biological effects through the selective inhibition of MetAP2. This enzyme is responsible for the cleavage of the N-terminal methionine from nascent polypeptides, a crucial step in protein maturation and function. The inhibition of MetAP2 by **A-800141** leads to a cascade of downstream effects that ultimately result in the suppression of angiogenesis and tumor cell proliferation.

The binding of **A-800141** to MetAP2 disrupts its catalytic activity, leading to the inhibition of several key signaling pathways, including:

- G protein signaling
- SRC signaling
- ARF signaling

Furthermore, the inhibition of MetAP2 has been shown to protect the Retinoblastoma protein (Rb) and eukaryotic initiation factor 2 (eIF2) from phosphorylation. This stabilization of Rb and eIF2 contributes to cell cycle arrest and the inhibition of protein synthesis, respectively.

Signaling Pathway of **A-800141** (MetAP2 Inhibition)



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Caption: **A-800141** inhibits MetAP2, affecting multiple signaling pathways.

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References

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- 2. medchemexpress.com [medchemexpress.com]
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